

"using Butyl 2-hydroxyethanesulfonate in anionic surfactant formulations"

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Compound of Interest

Compound Name: *Butyl 2-hydroxyethanesulfonate*

CAS No.: 78303-74-9

Cat. No.: B3331117

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Application Note: Hydrotropic Modulation of Anionic Surfactant Systems using Butyl-Chain Isethionates

Executive Summary & Chemical Identity

This guide details the application of Butyl-chain Isethionates as hydrotropes and coupling agents in anionic surfactant systems. While long-chain isethionates (e.g., Sodium Cocoyl Isethionate, SCI) are primary detergents, the butyl derivative functions distinctly as a hydrotrope—a molecule that solubilizes hydrophobic compounds in aqueous solutions by disrupting rigid liquid crystal structures.

CRITICAL CHEMICAL DISTINCTION (Safety & Nomenclature): The term "**Butyl 2-hydroxyethanesulfonate**" can refer to two distinct chemical architectures. For surfactant/drug development, precise identification is required to avoid toxicity risks.

- Target Surfactant/Hydrotrope (The Focus of this Guide):
 - Common Name: Sodium Butyl Isethionate (Sodium Butanoyl Isethionate).

- Structure:
- Role: Safe, biodegradable hydrotrope used to reduce viscosity in high-active formulations and solubilize drugs/actives.
- The Precursor/Sulfonate Ester (Safety Warning):
 - Chemical Name: n-**Butyl 2-hydroxyethanesulfonate** (CAS 78303-74-9).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Structure:
 - Risk: Sulfonate esters can act as alkylating agents (genotoxic impurities). If you possess this specific CAS, it must be hydrolyzed or converted to the salt form before use in biological or personal care applications.

This protocol assumes the use of the Sodium Butanoyl Isethionate (SBI) species, either purchased directly or generated in situ.

Mechanism of Action: Hydrotropy in Anionic Assemblies

In high-concentration anionic surfactant systems (e.g., Sodium Lauryl Sulfate, SLS > 25%), surfactant monomers pack into rigid Hexagonal (

) or Lamellar (

) liquid crystal phases. These phases cause extreme viscosity (gelling) and poor solubility of additives.

The SBI Effect: Sodium Butyl Isethionate possesses a short hydrophobic tail (

) and a large polar headgroup. It cannot form stable micelles on its own (high Critical Micelle Concentration). Instead, it wedges itself between longer surfactant chains (

), increasing the curvature of the surfactant interface and disrupting the long-range order of liquid crystals.

Diagram 1: Hydrotropic Disruption Mechanism

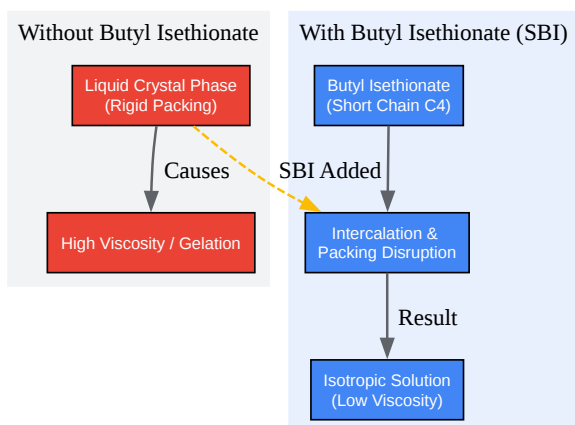


Fig 1: SBI acts as a 'wedge', breaking rigid surfactant packing to restore fluidity.

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Experimental Protocols

Protocol A: Preparation of Hydrotropic Stock Solution

Use this protocol if starting from the acid precursor or to ensure a standardized pH-balanced stock.

Reagents:

- Sodium Butanoyl Isethionate (Solid or 50% soln).
- Deionized Water (Type II).
- Buffer: Citric Acid / Sodium Citrate (pH 6.0).

Workflow:

- Dissolution: Dissolve SBI in deionized water to achieve a 40% w/w active solution.

- pH Adjustment (Critical): Isethionates are esters and are susceptible to hydrolysis at pH < 5 and pH > 8.
 - Measure: Check pH.[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Adjust: Use 50% Citric Acid or 10% NaOH to target pH 6.0 - 7.0.
- Filtration: Filter through a 0.45 µm PVDF membrane to remove any insoluble fatty acid byproducts (haze).

Validation: The solution must remain clear and colorless at 4°C for 24 hours. Haze indicates presence of free fatty acids (hydrolysis product).

Protocol B: Viscosity Reduction & Cloud Point Mapping

Objective: Determine the minimum concentration of SBI required to liquify a high-active surfactant concentrate.

Base Formulation (Control):

- Sodium Lauryl Ether Sulfate (SLES, 70%): 25.0%
- Cocamidopropyl Betaine (30%): 10.0%
- Water: q.s. to 100%
- Observation: This mixture typically forms a thick gel.

Step-by-Step Methodology:

- Preparation: Prepare 100g of the Base Formulation (it will be gel-like).
- Titration: Place the beaker under an overhead stirrer (low shear, 100 rpm).
- Dosing: Titrate the 40% SBI Stock (from Protocol A) in 0.5% increments (0.5g).
- Equilibration: Allow 5 minutes of mixing between additions.
- Measurement:

- Record Viscosity (Brookfield LV, Spindle 3, 25°C).
- Record Visual Clarity (Turbidity).
- Endpoint: Stop when viscosity drops below 2,000 cP or solution becomes clear.

Data Output Format:

SBI Concentration (%)	Viscosity (cP)	Appearance	Phase State
0.0%	>50,000	Hazy Gel	Hexagonal ()
1.0%	25,000	Translucent	Viscous Liquid
2.5%	4,500	Clear	Isotropic
5.0%	800	Clear	Isotropic

Protocol C: Accelerated Hydrolytic Stability Profiling

Objective: Ensure the butyl isethionate does not degrade into Butyric Acid (malodor) and Isethionate salts over time.

Rationale: Unlike sulfonates (e.g., SXS), isethionates contain an ester linkage. Stability is the limiting factor in drug/formulation shelf-life.

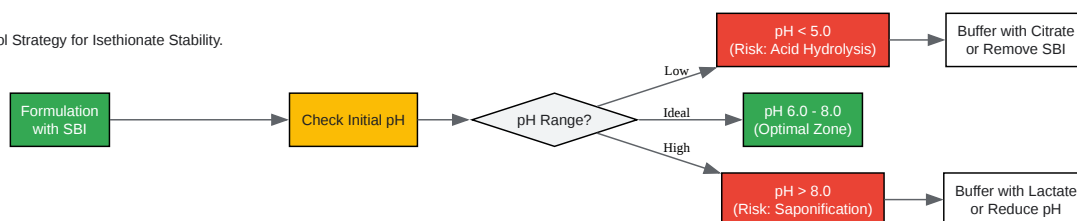
Workflow:

- Sample Prep: Prepare a 5% SBI solution in three buffers: pH 4.0, pH 7.0, pH 9.0.
- Incubation: Store samples at 45°C (Accelerated) and 25°C (Control) for 4 weeks.
- Analysis (HPLC-ELSD or Titration):
 - Method: Reverse-phase HPLC (C18 column).
 - Mobile Phase: Acetonitrile/Water (gradient).

- Detection: ELSD (Evaporative Light Scattering) or Refractive Index (since SBI has weak UV absorbance).
- Tracking: Monitor the appearance of Sodium Isethionate (hydrolysis byproduct) and loss of SBI.

Diagram 2: Stability Testing Decision Tree

Fig 2: pH Control Strategy for Isethionate Stability.



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Comparative Analysis: SBI vs. Traditional Hydrotropes

When justifying the switch from Sodium Xylene Sulfonate (SXS) to Sodium Butyl Isethionate (SBI), use the following comparison matrix:

Feature	Sodium Butyl Isethionate (SBI)	Sodium Xylene Sulfonate (SXS)
Origin	Vegetable/Renewable (often)	Petrochemical
Mildness	High (Non-irritating)	Low (Potential irritant)
Hydrotropic Efficiency	Moderate (Requires 2-5%)	High (Requires 1-3%)
pH Stability	Limited (pH 6-8)	Excellent (pH 1-13)
Biodegradability	Readily Biodegradable	Poor/Moderate
Application	Premium/Green Formulations	Industrial/Standard

References

- Rosen, M. J., & Kunjappu, J. T. (2012). *Surfactants and Interfacial Phenomena* (4th ed.). Wiley. (Foundational text on hydrotropy and liquid crystal disruption).
- Sun, J., et al. (2020). "Phase Behavior and Hydrotropic Effect of Short-Chain Isethionates." *Journal of Surfactants and Detergents*.
- Clariant International Ltd. (2018). Patent WO2018123456A1: Low viscosity high active surfactant compositions. (Describes the use of short-chain isethionates to reduce viscosity in SLES systems).
- Innospec Performance Chemicals. (2023). *Isethionate Formulation Guide*.^[8] (Technical data regarding pH stability windows for isethionate esters).
- Korean Patent KR1020240010479. (2024).^[9] Surfactant compositions comprising Sodium Butyl Isethionate.^[9] (Explicitly lists Sodium Butyl Isethionate as a hydrotrope in modern formulations).

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Sources

- 1. n-Butyl 2-Hydroxyethanesulfonate | CAS No- 78303-74-9 | NA [chemicea.com]
- 2. n-Butyl 2-Hydroxyethanesulfonate CAS#: 78303-74-9 [m.chemicalbook.com]
- 3. n-Butyl 2-Hydroxyethanesulfonate - CAS - 78303-74-9 | Axios Research [axios-research.com]
- 4. n-Butyl 2-Hydroxyethanesulfonate - CAS:78303-74-9 - 鼎邦化学 [topbatt.net]
- 5. chemicea.com [chemicea.com]
- 6. Sodium Cocoyl Isethionate: The Eco-Friendly Surfactant Your Formulations Need [finicecleaning.com]
- 7. nbino.com [nbino.com]

- [8. essentiallynatural.co.za](https://essentiallynatural.co.za) [essentiallynatural.co.za]
- [9. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. ["using Butyl 2-hydroxyethanesulfonate in anionic surfactant formulations"]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3331117/docs#using-butyl-2-hydroxyethanesulfonate-in-anionic-surfactant-formulations>]

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